

Biotin-PEG4-acid stability and storage conditions

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Compound of Interest

Compound Name: *Biotin-PEG4-acid*

Cat. No.: *B1667292*

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Biotin-PEG4-acid: Technical Support Center

Welcome to the technical support center for **Biotin-PEG4-acid**. This guide provides detailed information on the stability, storage, and handling of this reagent, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Biotin-PEG4-acid**?

For long-term storage (months to years), **Biotin-PEG4-acid** powder should be stored at -20°C. [1][2] For short-term storage (days to weeks), 0-4°C is acceptable.[1] It is crucial to keep the product in a dry, dark environment to prevent degradation.[1][3] The product is generally stable for a few weeks at ambient temperature, such as during shipping.[1] When stored correctly, the reagent should be stable for more than two years.[1]

Q2: How should I store **Biotin-PEG4-acid** once it is in solution?

The stability of **Biotin-PEG4-acid** in solution depends on the solvent.

- **Aqueous Solutions:** Due to the potential for hydrolysis, especially after activation of the carboxylic acid, it is recommended to prepare aqueous solutions fresh and use them immediately. Do not store **Biotin-PEG4-acid** in aqueous buffers.

- Organic Solvents (DMSO, DMF): Stock solutions can be prepared in anhydrous (moisture-free) DMSO or DMF.[2][4] When handled properly to exclude moisture, these stock solutions may be stable for several months when stored at -20°C or -80°C.[5] It is advisable to aliquot the stock solution to minimize freeze-thaw cycles.

Q3: What solvents can I use to dissolve **Biotin-PEG4-acid**?

Biotin-PEG4-acid is soluble in water, DMSO, and DMF.[2][4] The hydrophilic PEG spacer enhances its aqueous solubility.[1]

Q4: My experiment requires the activation of the carboxylic acid group. What should I be aware of?

The terminal carboxylic acid group of **Biotin-PEG4-acid** requires activation to react with primary amines (e.g., on proteins). This is typically done using carbodiimides like EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) in the presence of N-hydroxysuccinimide (NHS) or a similar activator. The resulting NHS ester is highly reactive but also susceptible to hydrolysis in aqueous environments. Therefore, activated **Biotin-PEG4-acid** should be used immediately.

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Low or No Biotinylation Efficiency	1. Reagent Degradation: The carboxylic acid was not properly activated, or the activated ester (e.g., NHS ester) hydrolyzed before reacting with the target molecule.	* Equilibrate the solid reagent vial to room temperature before opening to prevent moisture condensation.[5] * Use anhydrous DMSO or DMF to prepare stock solutions.[5] * Prepare activated Biotin-PEG4-acid immediately before use and do not store it in solution.[5][6]
	2. Incompatible Buffer: The reaction buffer contains primary amines (e.g., Tris, glycine) that compete with the target molecule for the activated biotin reagent.[6]	* Perform the conjugation reaction in an amine-free buffer, such as phosphate-buffered saline (PBS), at a pH of 7.2-8.0.[6]
	3. Inefficient Activation: The concentration or quality of the activating agents (e.g., EDC/NHS) is insufficient.	* Use fresh, high-quality activation reagents. * Optimize the molar ratio of Biotin-PEG4-acid, activation agents, and your target molecule.
High Background / Non-Specific Signal	1. Reagent Aggregation: The biotinylated molecule has aggregated, leading to non-specific binding.	* The PEG4 linker is designed to increase hydrophilicity and reduce aggregation, but if issues persist, consider optimizing the degree of labeling by reducing the molar excess of the biotin reagent during conjugation.[7]
	2. Insufficient Washing: Unreacted biotin reagent was not adequately removed post-conjugation.	* Increase the number and duration of washing steps. * Use a suitable purification method such as dialysis, gel filtration, or spin columns to

effectively remove excess,
non-conjugated biotin reagent.

[\[5\]](#)

Data Presentation

Storage and Stability Summary

Parameter	Condition	Recommendation/Value	Source
Storage (Solid)	Long-Term	-20°C	[1] [2]
Short-Term	0 - 4°C	[1]	
General	Keep dry and protected from light	[1]	
Storage (Solution)	Anhydrous DMSO/DMF	-20°C or -80°C; aliquot to avoid freeze-thaw cycles	[5] [8]
Aqueous Buffer	Prepare fresh, use immediately	[5]	
Shelf Life (Solid)	Properly Stored	> 2 years	[1]
Shipping	Standard	Shipped at ambient temperature; stable for several weeks	[1]
Solubility	Solvents	Water, DMSO, DMF	[2] [4]

Experimental Protocols

Protocol 1: General Procedure for Protein Biotinylation using Activated Biotin-PEG4-acid

This protocol describes the biotinylation of a protein with primary amines (e.g., lysine residues) using **Biotin-PEG4-acid** activated by EDC and NHS.

Materials:

- **Biotin-PEG4-acid**
- Protein to be labeled in amine-free buffer (e.g., PBS, pH 7.4)
- Activation Buffer: MES buffer (pH 5.0-6.0)
- Conjugation Buffer: PBS (pH 7.2-8.0)
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- NHS (N-hydroxysuccinimide)
- Anhydrous DMSO
- Quenching Buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Purification column (e.g., desalting column)

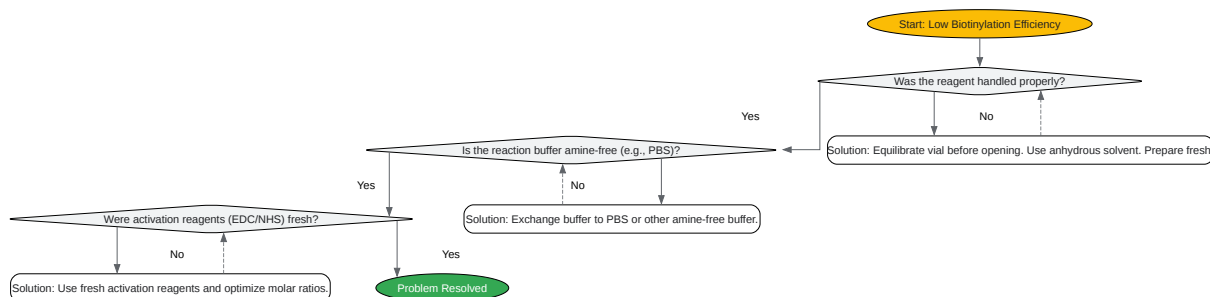
Procedure:

- Reagent Preparation:
 - Allow the **Biotin-PEG4-acid** vial to equilibrate to room temperature before opening.
 - Prepare a 10 mM stock solution of **Biotin-PEG4-acid** in anhydrous DMSO.
 - Prepare 100 mM stock solutions of EDC and NHS in anhydrous DMSO or Activation Buffer immediately before use.
- Activation of **Biotin-PEG4-acid**:
 - In a microcentrifuge tube, mix **Biotin-PEG4-acid**, EDC, and NHS. A common starting molar ratio is 1:1.5:1.2 (Biotin-acid:EDC:NHS).
 - Incubate the activation reaction at room temperature for 15-30 minutes.
- Protein Conjugation:

- Add the activated **Biotin-PEG4-acid** solution to your protein solution in Conjugation Buffer. The molar ratio of biotin reagent to protein will depend on the desired degree of labeling and should be optimized (a starting point is often a 20-fold molar excess).
- Incubate the reaction at room temperature for 2 hours or at 4°C overnight.
- Quenching Reaction:
 - Add Quenching Buffer to the reaction mixture to a final concentration of 50-100 mM to quench any unreacted NHS-ester.
 - Incubate for 15-30 minutes at room temperature.
- Purification:
 - Remove excess, non-reacted biotin reagent and byproducts by running the sample through a desalting or gel filtration column equilibrated with your desired storage buffer (e.g., PBS).

Visualizations

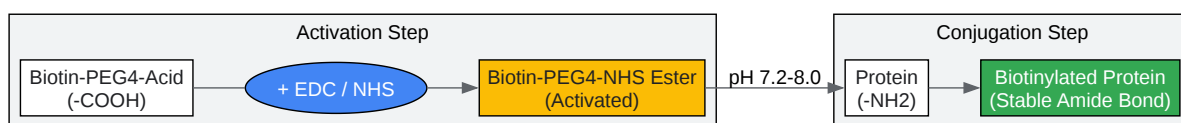
Troubleshooting Workflow for Low Biotinylation



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Caption: Troubleshooting workflow for low biotinylation efficiency.

Activation and Conjugation Pathway



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Caption: Reaction pathway for **Biotin-PEG4-acid** activation and conjugation.

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References

- 1. medkoo.com [medkoo.com]
- 2. Biotin-PEG4-acid, 721431-18-1 | BroadPharm [broadpharm.com]
- 3. Biotin-PEG4-COOH | CAS:721431-18-1 | Biopharma PEG [biochempeg.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. documents.thermofisher.com [documents.thermofisher.com]
- 6. assets.fishersci.com [assets.fishersci.com]
- 7. goldbio.com [goldbio.com]
- 8. medchemexpress.com [medchemexpress.com]
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